

Application Note: Headspace Gas Chromatography-Mass Spectrometry Analysis of 4-Methyl-4-octanol

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Compound of Interest

Compound Name: 4-Methyl-4-octanol

Cat. No.: B1584108

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Abstract

This application note details a comprehensive protocol for the quantitative analysis of the volatile tertiary alcohol, **4-methyl-4-octanol**, in liquid samples using static headspace gas chromatography-mass spectrometry (HS-GC-MS). **4-Methyl-4-octanol** is a compound of interest in various fields, including fragrance, food science, and toxicology. The described method offers a robust and sensitive approach for the determination of this analyte without complex sample preparation, making it suitable for high-throughput screening. This document provides detailed experimental procedures, data presentation guidelines, and a visual representation of the analytical workflow.

Introduction

4-Methyl-4-octanol is a volatile organic compound (VOC) with a characteristic fruity and fragrant aroma.^[1] Its analysis is crucial for quality control in industries where it is used as a flavoring or fragrance agent. In environmental and toxicological studies, its detection and quantification can be of significant interest. Headspace analysis is a preferred technique for the analysis of volatile compounds in complex matrices.^{[2][3][4]} By sampling the vapor phase in equilibrium with the sample, matrix interferences are minimized, and the analyte is pre-concentrated, enhancing sensitivity. This application note presents a validated static headspace GC-MS method for the determination of **4-methyl-4-octanol**.

Physicochemical Properties of 4-Methyl-4-octanol

A summary of the key physicochemical properties of **4-methyl-4-octanol** is provided in Table 1. These properties are essential for developing an appropriate headspace method, particularly the boiling point, which influences the selection of incubation temperature and time.

Table 1: Physicochemical Properties of **4-Methyl-4-octanol**

Property	Value	Reference
Chemical Formula	C ₉ H ₂₀ O	[5][6]
Molecular Weight	144.25 g/mol	[5][6]
Boiling Point	221-223 °C	[1]
Density	0.828 g/cm ³	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Fragrant, fruity	[1]

Experimental Protocol

This section provides a detailed protocol for the analysis of **4-methyl-4-octanol** using HS-GC-MS.

Materials and Reagents

- **4-Methyl-4-octanol** standard: Analytical grade, >98% purity
- Internal Standard (IS): 1-Propanol or other suitable non-interfering volatile compound
- Solvent/Matrix: Deionized water or appropriate sample matrix
- Sodium Chloride (NaCl): Analytical grade, for salting out effect
- Headspace Vials: 20 mL, with PTFE/silicone septa and aluminum caps
- Vial Crimper and Decrimper

- Micropipettes and Syringes

Instrumentation

- Gas Chromatograph (GC): Agilent Intuvo 9000 GC or equivalent, equipped with a split/splitless injector.^[7]
- Mass Spectrometer (MS): Agilent 5977 MS or equivalent.^[7]
- Headspace Sampler: Agilent 7697A Headspace Sampler or equivalent.^[7]
- GC Column: DB-BAC1 Ultra Inert (30 m x 0.32 mm, 1.8 μ m) or equivalent polar column suitable for alcohol analysis.^[7]

Standard and Sample Preparation

- Stock Standard Solution (1000 μ g/mL): Accurately weigh 100 mg of **4-methyl-4-octanol** and dissolve it in 100 mL of the desired solvent in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the stock solution to create a calibration curve (e.g., 1, 5, 10, 25, 50, 100 μ g/mL).
- Internal Standard (IS) Solution (50 μ g/mL): Prepare a stock solution of the internal standard and dilute it to the working concentration.
- Sample Preparation:
 - For liquid samples, pipette 5 mL of the sample into a 20 mL headspace vial.
 - Add 1.5 g of NaCl to the vial to increase the partitioning of the analyte into the headspace.
 - Spike with 100 μ L of the internal standard solution.
 - Immediately seal the vial with a PTFE/silicone septum and an aluminum cap using a crimper.

HS-GC-MS Parameters

The optimized parameters for the headspace sampler, gas chromatograph, and mass spectrometer are presented in Table 2.

Table 2: HS-GC-MS Method Parameters

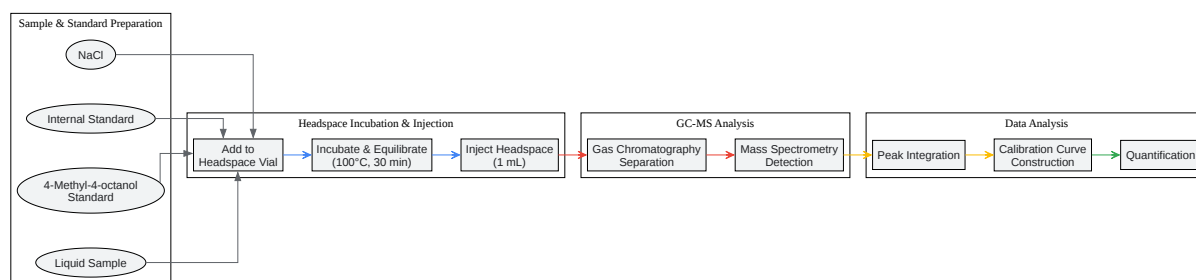
Parameter	Value
Headspace Sampler	
Oven Temperature	100 °C
Loop Temperature	110 °C
Transfer Line Temperature	120 °C
Incubation Time	30 min
Injection Volume	1 mL
Vial Shaking	On (High)
Gas Chromatograph	
Inlet Temperature	250 °C
Carrier Gas	Helium
Flow Rate	1.2 mL/min (Constant Flow)
Split Ratio	10:1
Oven Program	Initial: 50 °C (hold 2 min) Ramp: 10 °C/min to 230 °C (hold 5 min)
Mass Spectrometer	
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Ionization Mode	Electron Ionization (EI)
Electron Energy	70 eV
Mass Scan Range	35 - 300 amu
Solvent Delay	3 min
SIM/Scan Mode	Full Scan for identification, Selected Ion Monitoring (SIM) for quantification
Quantifier Ion (4-Methyl-4-octanol)	To be determined from mass spectrum

Qualifier Ions (4-Methyl-4-octanol)

To be determined from mass spectrum

Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedure.



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Caption: Workflow for headspace GC-MS analysis of **4-Methyl-4-octanol**.

Data Presentation and Quantitative Analysis

Quantitative analysis is performed by constructing a calibration curve using the peak area ratios of the **4-methyl-4-octanol** to the internal standard versus the concentration of the standards.

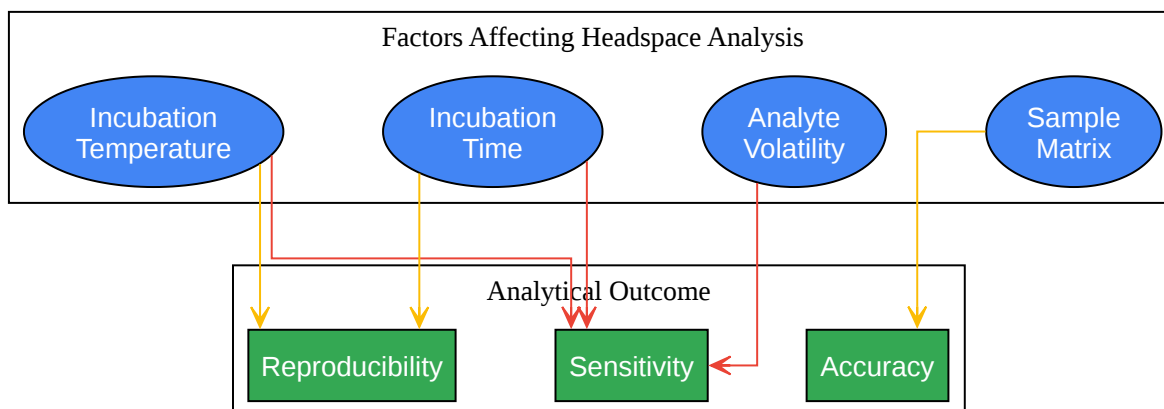
Table 3: Example Calibration Data and Performance

Concentration (µg/mL)	Peak Area (Analyte)	Peak Area (IS)	Area Ratio (Analyte/IS)
1	15,000	300,000	0.050
5	78,000	310,000	0.252
10	160,000	305,000	0.525
25	410,000	315,000	1.302
50	850,000	308,000	2.760
100	1,750,000	312,000	5.609
Linearity (R ²)	> 0.995		
Limit of Detection (LOD)	To be determined experimentally		
Limit of Quantification (LOQ)	To be determined experimentally		

Note: The data presented in Table 3 is for illustrative purposes only and should be determined experimentally.

Signaling Pathway Diagram

While signaling pathways are not directly applicable to this analytical chemistry method, a logical relationship diagram illustrating the factors influencing the headspace analysis is provided below.



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Caption: Factors influencing the outcome of headspace analysis.

Conclusion

The static headspace gas chromatography-mass spectrometry method detailed in this application note provides a reliable and sensitive approach for the quantitative determination of **4-methyl-4-octanol** in liquid samples. The protocol is straightforward, requires minimal sample preparation, and is well-suited for routine analysis in research and quality control laboratories. The provided parameters should serve as a starting point for method development and can be further optimized based on specific instrumentation and sample matrices.

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